

A Technical Guide to the Physicochemical Properties of Monocaprylin for Experimental Design

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monocaprylin

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **monocaprylin** (1-monooctanoyl-rac-glycerol). The information herein is curated to assist in the design and execution of experiments, particularly in the fields of pharmaceutical sciences, cosmetics, and food technology. This document presents quantitative data in structured tables, details common experimental protocols for property determination, and includes visualizations for key concepts and workflows.

Core Physicochemical Properties

Monocaprylin, a monoglyceride of caprylic acid, is a versatile non-ionic surfactant and emulsifier with significant potential in various applications due to its unique properties.^{[1][2]} It is recognized for its role as a solubilizer, penetration enhancer, and antimicrobial agent.^{[3][4][5]}

General Properties

Property	Value	References
Synonyms	Glyceryl monocaprylate, 1-Monooctanoyl-rac-glycerol, Monooctanoin	[1][6][7]
CAS Number	26402-26-6	[1][6][8]
Molecular Formula	C ₁₁ H ₂₂ O ₄	[1][7][8]
Molecular Weight	218.29 g/mol	[1][6][8]
Appearance	White to orange to green powder or lump; Colorless to pale yellow liquid	[1][7][8][9]

Thermal and Physical Properties

Property	Value	References
Melting Point	39.0 to 43.0 °C (102.2 to 109.4 °F)	[1][3][7][8]
Boiling Point	296 °C at 101,325 Pa; 340 °C at 760 mmHg	[3][7][8]
Density	1.024 g/cm ³ at 20 °C; 1.044 g/cm ³	[3][7][8]
Flash Point	123.4 °C	
Vapor Pressure	0.001 Pa at 25 °C	[3][7][8]

Solubility and Partitioning

Property	Value	References
Water Solubility	330 g/L at 20 °C; Described as practically insoluble but can be dispersed.	[3] [7] [8] [10]
Solvent Solubility	Soluble in oil, ethanol, DMSO (100 mg/mL), methylene chloride, and various organic solvents.	[3] [6] [8] [10]
LogP (Octanol/Water)	1.71 at 25 °C	[3] [8]
HLB Value	~5-6; 12.5	[3] [8] [11]

Experimental Protocols

Accurate determination of physicochemical properties is critical for formulation development. Below are detailed methodologies for key experiments.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a waxy solid like **monocaprylin**, the capillary method is commonly employed.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small, finely powdered sample of **monocaprylin** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or oil bath and a thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (completion) are recorded. The

melting range is reported. For **monocaprylin**, this is typically between 39.0 and 43.0 °C.[1]
[8]

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The shake-flask method is a standard protocol.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of **monocaprylin** is added to a known volume of the solvent (e.g., water, ethanol, phosphate buffer) in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature water bath or shaker for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or it is centrifuged/filtered to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **monocaprylin** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Reporting:** Solubility is typically expressed in units of mg/mL or g/L.

Determination of Partition Coefficient (LogP)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and is crucial for predicting its absorption and distribution characteristics.

Methodology: Shake-Flask Method for LogP

- **Solvent Preparation:** 1-Octanol and water are mutually saturated by shaking them together for 24 hours and then allowing the phases to separate.
- **Sample Preparation:** A known amount of **monocaprylin** is dissolved in either the water-saturated octanol or the octanol-saturated water.

- **Partitioning:** The two phases are mixed in a separatory funnel in a defined volume ratio (e.g., 1:1) and shaken vigorously to allow the **monocaprylin** to partition between the two immiscible layers until equilibrium is reached.
- **Phase Separation:** The funnel is allowed to stand until the layers have clearly separated.
- **Quantification:** The concentration of **monocaprylin** in both the octanol and aqueous phases is measured using an appropriate analytical method (e.g., HPLC, UV-Vis spectroscopy).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value.

Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles form.^[12] This is a key parameter for understanding the emulsification and solubilization behavior of **monocaprylin**.

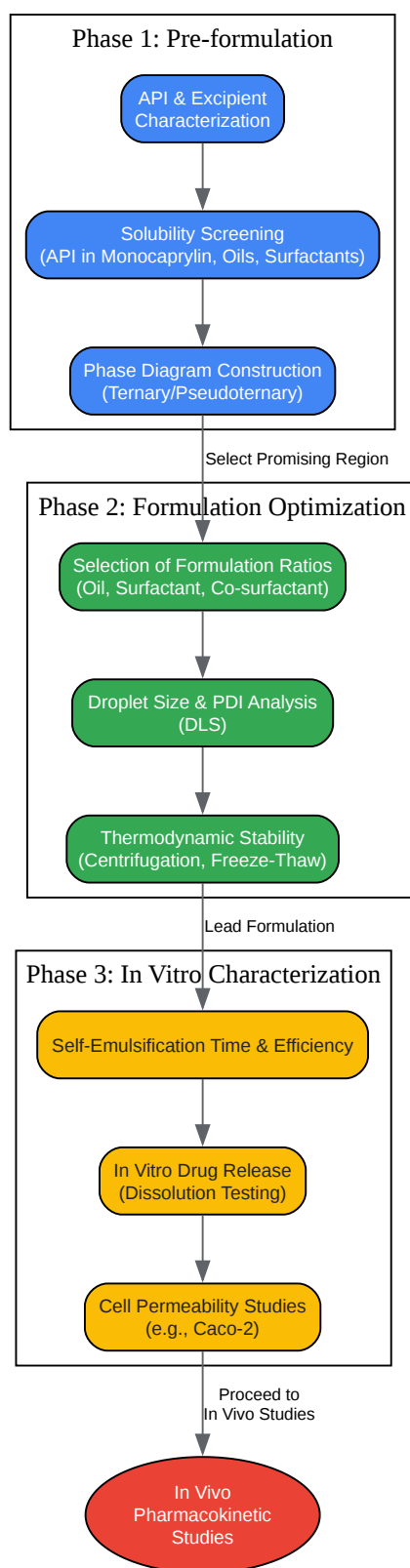
Methodology: Surface Tension Measurement (Du Noüy Ring Method)

- **Principle:** Below the CMC, adding surfactant significantly lowers the surface tension of the solution. Above the CMC, the surface tension remains relatively constant as additional surfactant molecules form micelles.^[12]
- **Sample Preparation:** A series of aqueous solutions with increasing concentrations of **monocaprylin** are prepared.
- **Measurement:** The surface tension of each solution is measured using a tensiometer. The Du Noüy ring method involves measuring the force required to detach a platinum-iridium ring from the surface of the liquid.
- **Data Analysis:** Surface tension is plotted against the logarithm of the **monocaprylin** concentration.
- **CMC Determination:** The plot will show two distinct linear regions. The point of intersection of these two lines corresponds to the CMC.

Visualizations: Workflows and Mechanisms

Experimental Workflow for Formulation Development

Monocaprylin is frequently used as an emulsifier and bioavailability enhancer in pharmaceutical formulations, such as self-emulsifying drug delivery systems (SED DS).^{[5][11]} The following diagram outlines a typical workflow for developing a **monocaprylin**-based SED DS.

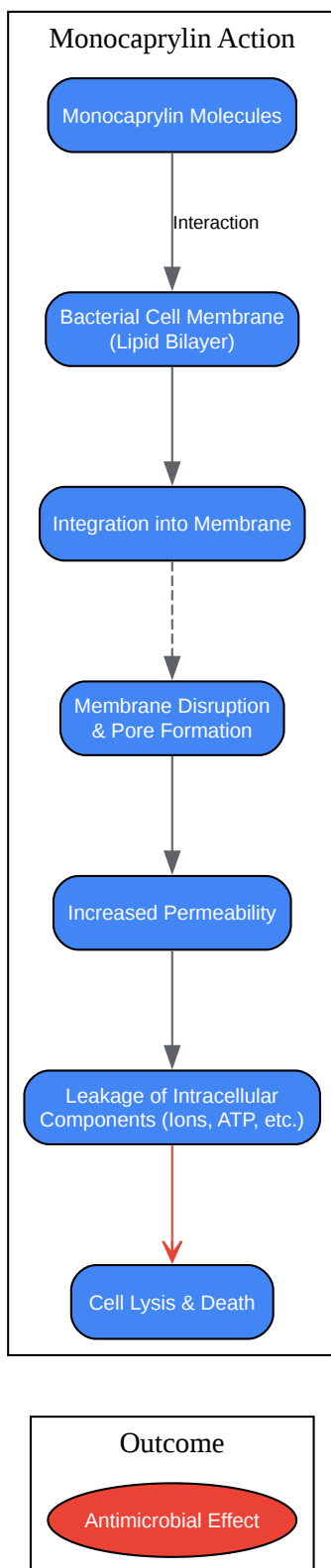


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Caption: Workflow for developing a Self-Emulsifying Drug Delivery System (SEDDS) using **monocaprylin**.

Proposed Antimicrobial Mechanism

Monocaprylin exhibits broad-spectrum antimicrobial activity against various bacteria and fungi. [3][4][13] Its mechanism is primarily attributed to the disruption of the microbial cell membrane.



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Caption: Proposed mechanism of antimicrobial action for **monocaprylin** via cell membrane disruption.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. MONOCAPRYLIN CAS#: 26402-26-6 [m.chemicalbook.com]
- 4. Monocaprylin (Glyceryl monocaprylate; Sefsol 318) | Bacterial | 26402-26-6 | Invivochem [invivochem.com]
- 5. Page loading... [guidechem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Cas 26402-26-6, MONOCAPRYLIN | lookchem [lookchem.com]
- 8. MONOCAPRYLIN | 26402-26-6 [chemicalbook.com]
- 9. gneechem.com [gneechem.com]
- 10. MONOCAPRYLIN | 19670-49-6 [chemicalbook.com]
- 11. Glyceryl 1-monooctanoate | 26402-26-6 | Benchchem [benchchem.com]
- 12. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 13. MONOCAPRYLIN | 502-54-5 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Monocaprylin for Experimental Design]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012243#physicochemical-properties-of-monocaprylin-for-experimental-design]

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